

# guajaverin storage conditions stability

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## Compound Focus: Guajaverin

CAS No.: 22255-13-6

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## Guajaverin Stability and Storage FAQ

Here are answers to common questions about handling and storing **guajaverin** for research.

**What are the basic storage conditions for guajaverin?** For both short and long-term storage, **guajaverin** requires protection from light and moisture. The recommended conditions are [1] [2]:

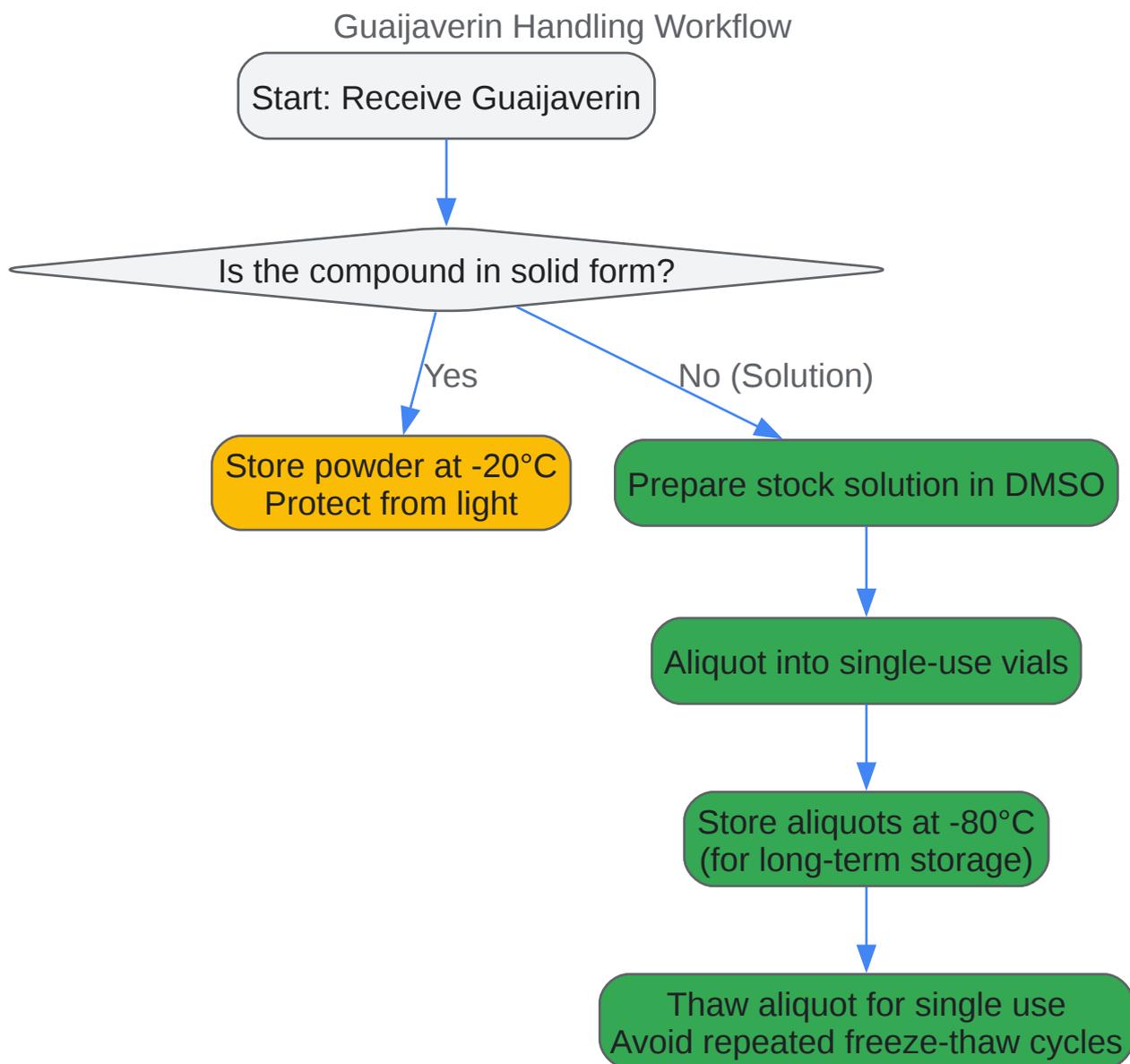
- **Short-term (1 month):** Store at **-20°C**.
- **Long-term (6 months):** Store at **-80°C**.

**What is the best way to prepare and store stock solutions?** **Guajaverin** is soluble in DMSO. When preparing stock solutions, note that hygroscopic DMSO can impact solubility, so use newly opened solvent. After preparation, aliquot the solution to avoid repeated freeze-thaw cycles [1].

**How does storage temperature affect the stability of related guava extracts?** While data for pure **guajaverin** is limited, research on concentrated guava leaf extracts shows that storage temperature significantly impacts stability. One study found that concentrated extracts retained stability for 125 days at both 4°C and 25°C, but the non-concentrated extract was less stable, particularly at room temperature [3]. Furthermore, another study noted that repeated freeze-thaw cycles and extended storage appeared to negatively influence the efficacy of a guava fruit extract [4]. This suggests that minimizing freeze-thaw cycles and using concentrated formulations can enhance stability.

## Experimental Workflow for Storage and Handling

The following diagram outlines the key decision points for handling **guajaverin** based on the available information.



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## Stability Data Summary

The table below summarizes the available quantitative stability data for **guajaverin** and related extracts.

Compound/Extract	Condition	Temperature	Duration	Key Finding / Stability	Source
Guajaverin (Pure)	Solid Powder	-20°C	2 years	Stable; protect from light	[2]
Guajaverin (Pure)	Solid Powder	4°C	2 years	Stable; protect from light	[2]
Guajaverin (Pure)	In DMSO (Solvent)	-80°C	6 months	Recommended for long-term	[1]
Guajaverin (Pure)	In DMSO (Solvent)	-20°C	1 month	Acceptable for short-term	[1]
Guava Leaf Extract (Concentrated)	Liquid Extract	4°C & 25°C	125 days	High stability retained	[3]
Guava Fruit Extract	Liquid Extract	-20°C	Several months	Efficacy decreased with repeated freeze-thaw and time	[4]

## Recommended Analytical Methods for Stability Testing

To monitor **guajaverin** stability in your lab, you can adapt the following analytical methods used in research. Note that the search results do not provide specific protocols for a stability-indicating assay for pure **guajaverin**.

- **High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS):** This is a key method for identifying and quantifying **guajaverin**. One study used a **C18 column** with a water/acetonitrile gradient (both mobile phases containing 0.1% formic acid) and detection via **APCI-FT mass spectrometry** with a resolution of 60,000 [4]. Establishing a baseline chromatogram and monitoring for new peaks over time can indicate degradation.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR can be used to confirm the identity and purity of isolated **guajaverin**. One analysis was performed on a **600 MHz spectrometer** using pre-saturated 1D-1H NMR, with the sample prepared in deuterated methanol (CD3OD) [4].

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## References

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